

Operational Safety & Handling Guide: Tetrabromophthalate Diol (TBPD)

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Compound of Interest

Compound Name: Tetrabromophthalate diol

CAS No.: 77098-07-8

Cat. No.: B039251

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Executive Summary: The Material Profile

Tetrabromophthalate Diol (TBPD)—commonly known by trade names such as PHT4-Diol™—is a reactive flame retardant intermediate primarily used in the production of rigid Polyurethane (PU) foams.^[1]

Unlike its solid precursor (Tetrabromophthalic anhydride), TBPD is typically a viscous, amber liquid. While it exhibits low acute toxicity, its handling challenges stem from its high viscosity, environmental persistence, and thermal decomposition risks.

Key Chemical Identifiers:

- CAS No: 20566-35-2 (or 77098-07-8 for mixed esters)^{[1][2][3]}
- Physical State: Viscous liquid (Pour point varies by grade; often requires heating).
- Primary Hazard: Thermal decomposition releases Hydrogen Bromide (HBr) and Bromine gas.^[4]

Risk Assessment & Hazard Identification

Effective safety protocols for TBPD must address three distinct operational phases: Storage (Cold), Processing (Heated), and Disposal.

Hazard Category	Risk Level	Operational Context	Mechanism of Injury
Acute Toxicity	Low	Ambient Handling	TBPD has high NOAEL values; skin absorption is minimal [1].
Physical Hazard	High	Transfer/Pumping	High viscosity leads to high-pressure line failures or splashes.
Thermal Hazard	Moderate	Processing (>60°C)	Overheating (>210°C) releases toxic HBr and Bromine vapors [2].
Environmental	High	Spills/Disposal	Persistent halogenated compound; harmful to aquatic life.[5]

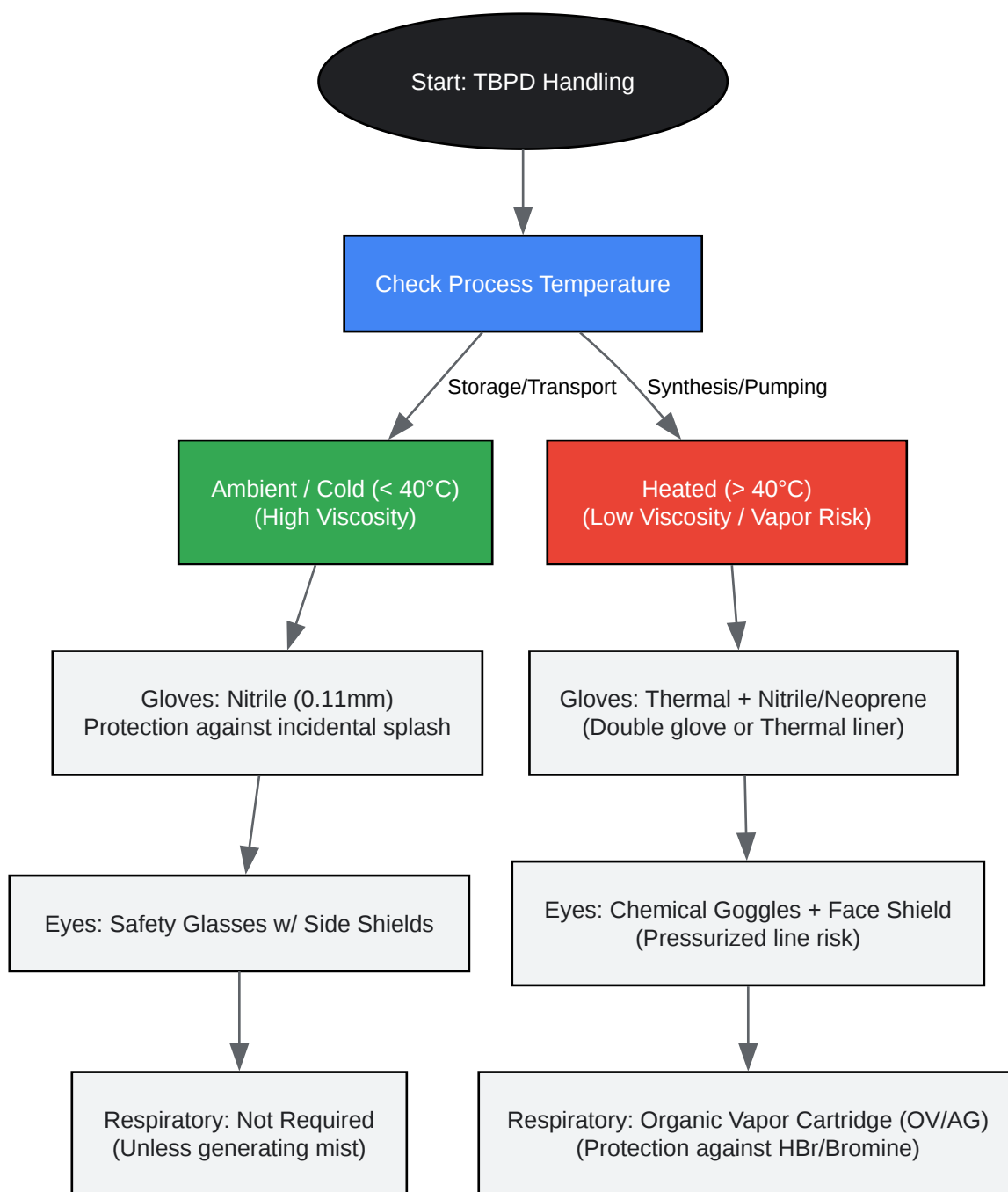
The "Viscosity Trap"

As a Senior Scientist, I have observed that most accidents with TBPD occur not due to chemical toxicity, but due to thermal and mechanical mishandling. Researchers often overheat the drum to lower viscosity for pumping, leading to dangerous off-gassing or splash burns.

Personal Protective Equipment (PPE) Matrix

Your PPE strategy is dictated by the temperature of the material. A "one size fits all" approach is dangerous here.

Decision Logic: Cold vs. Heated Handling



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Figure 1: Dynamic PPE selection based on the thermal state of the reagent. Note the escalation to respiratory protection when heating.

Detailed PPE Specifications

- Hand Protection:

- Material: Nitrile or Neoprene. Latex is insufficient for halogenated organics.
- Scientist's Note: When handling heated TBPD (~60-80°C), standard nitrile gloves will transmit heat instantly. Wear a cotton thermal liner underneath a heavy-gauge nitrile glove (minimum 0.4mm thickness).
- Eye & Face Protection:
 - Ambient: Safety glasses with side shields.
 - Heated/Pressurized: Chemical splash goggles (indirect vent) AND a face shield.
 - Reasoning: Heated TBPD is often pumped under pressure. If a line clogs due to cooling (viscosity spike), a burst can spray hot, sticky liquid that is difficult to remove from skin/eyes.
- Respiratory Protection:
 - Standard: Not required for ambient handling due to low vapor pressure.
 - Heated: Half-face respirator with Organic Vapor/Acid Gas (OV/AG) cartridges.
 - Critical: If temperatures exceed 200°C (runaway reaction), evacuate immediately. No standard lab respirator protects against high concentrations of Bromine gas; SCBA is required [2].

Operational Workflow: From Drum to Reactor

This protocol minimizes the risk of spills and thermal degradation.

Step 1: Viscosity Management (Heating)

TBPD is often too thick to pour at room temperature.

- Protocol: Use a drum heater or hot box.
- Limit: Do NOT exceed 80°C.

- Warning: Localized overheating (using a heat gun or direct flame) can cause decomposition at the container wall, releasing HBr gas before the bulk liquid is warm [3].

Step 2: Transfer

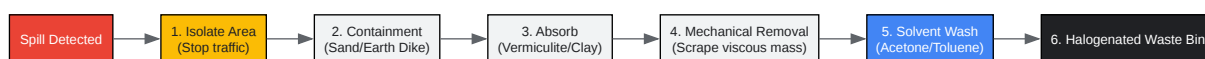
- Preferred Method: Peristaltic pump or gear pump with heat-traced lines.
- Manual Pouring: If pouring manually, ensure the receiving vessel is secured. The high viscosity can cause "glugging," leading to splashes.

Step 3: Synthesis/Reaction

- Ventilation: All reactions involving TBPD must occur in a functioning fume hood or under local exhaust ventilation (LEV).
- Incompatibility: Avoid strong oxidizing agents and strong bases, which can strip bromine and degrade the molecule.

Emergency Response: Spills & Decontamination

Because TBPD is a sticky, water-insoluble liquid, standard mop-up procedures will fail.



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Figure 2: Spill response workflow emphasizing mechanical removal before solvent washing.

Decontamination Protocol

- Contain: Use sand or clay absorbents. Do not use water (it will just bead up and spread the oil).
- Scrape: Because it is viscous, scoop up the bulk material with a spark-proof spatula or cardboard.

- Solvent Wash: Residue is soluble in Acetone, Toluene, or MEK [3]. Wash the surface with solvent after bulk removal.
- Disposal: All contaminated rags and absorbents must be treated as Halogenated Chemical Waste.

Disposal & Environmental Stewardship

Strict Adherence Required: TBPD contains significant bromine content (~44-46% by weight).

- Segregation: NEVER mix TBPD waste with general organic solvents or non-halogenated waste. This can result in heavy fines from waste haulers who must use specific incinerators for halogens.
- Labeling: Label clearly as "Halogenated Organic Waste - Contains Bromine."
- Destruction: The only approved disposal method is high-temperature incineration equipped with scrubbers to capture HBr emissions [4].

References

- European Chemicals Agency (ECHA). (n.d.). Registration Dossier - 2-(2-hydroxyethoxy)ethyl 2-hydroxypropyl 3,4,5,6-tetrabromophthalate (CAS 20566-35-2).[2][3] Retrieved from [\[Link\]](#) (Note: Generalized link to ECHA database for verification of low acute toxicity data).
- Lanxess Solutions US Inc. (2017).[5] Product Safety Assessment: PHT4 and PHT4-Diol. Retrieved from [\[Link\]](#)
- Oceanchem Group. (n.d.). **Tetrabromophthalate Diol** Technical Data Sheet.[5] Retrieved from [\[Link\]](#)
- U.S. EPA. (2015). Flame Retardants Used in Flexible Polyurethane Foam: An Alternatives Assessment Update. EPA 744-R-15-002. Retrieved from [\[Link\]](#)

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Sources

- [1. China Tetrabromophthalate Diol 77098-07-8 or 20566-35-2 Suppliers, Manufacturers, Factory - Free Sample - OCEANCHEM \[oceanchemgroup.com\]](#)
- [2. echa.europa.eu \[echa.europa.eu\]](#)
- [3. epa.gov \[epa.gov\]](#)
- [4. Bis\(2-ethylhexyl\)tetrabromophthalate - Wikipedia \[en.wikipedia.org\]](#)
- [5. lanxess.com \[lanxess.com\]](#)
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